

An In-depth Technical Guide to (R)-(+)-2-Aminomethyl-1-ethylpyrrolidine

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Compound of Interest

Compound Name: (R)-(+)-2-Aminomethyl-1-ethylpyrrolidine

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This document provides a comprehensive overview of the chemical properties, synthesis, and applications of **(R)-(+)-2-Aminomethyl-1-ethylpyrrolidine**, a chiral amine that serves as a versatile building block in organic synthesis and pharmaceutical development.^[1] This guide is intended for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

(R)-(+)-2-Aminomethyl-1-ethylpyrrolidine is a substituted pyrrolidine, which is a five-membered nitrogen-containing saturated heterocycle.^{[2][3]} Structurally, it is a colorless to light yellow liquid with a characteristic amine-like odor.^[2] The molecule contains a stable, rigid pyrrolidine framework with an aminomethyl group at the 2-position and an ethyl group on the nitrogen atom, providing multiple sites for chemical reactions.^[1] It is classified as a flammable liquid and is known to be hygroscopic and air-sensitive.^{[1][4]}

Data Presentation: Physicochemical Properties

The quantitative properties of 2-Aminomethyl-1-ethylpyrrolidine are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	22795-97-7 (for R-isomer)[5] [6]; 26116-12-1 (for racemic)[2] [4][5][6][7] [4][7][8][9]	
Molecular Formula	C ₇ H ₁₆ N ₂	[2][4][7]
Molecular Weight	128.22 g/mol	[4][7]
Appearance	Clear, colorless to light yellow liquid	[1][2]
Boiling Point	58-60 °C at 16 mmHg[4][9]; 77-78 °C at 10 Torr[10]	[4][9][10]
Density	0.884 g/mL at 25 °C[4][9]	[4][9]
Refractive Index (n _{20/D})	1.466 - 1.467	[4][9]
Flash Point	56 °C (132.8 °F) - closed cup	[4][10]
Water Solubility	Very soluble	[1][2]
pKa	10.04 ± 0.40 (Predicted)	[2]
Log P (octanol/water)	0.565	

Experimental Protocols & Synthesis

(R)-(+)-2-Aminomethyl-1-ethylpyrrolidine is primarily produced synthetically for research and development purposes.[2] Common synthesis strategies involve stereocontrolled methods to achieve high enantiomeric purity, often starting from chiral materials like (R)-proline.[1]

Detailed Methodology: Electrolytic Reduction Synthesis

A notable method for producing the racemic form of 2-Aminomethyl-1-ethylpyrrolidine is through the electrolytic reduction of 1-Ethyl-2-nitromethylenepyrrolidine.[1][11][12] This approach is advantageous for its efficiency and scalability.[1]

- Apparatus: The reaction is conducted in an electrolytic cell, typically a glass beaker containing a porous, unglazed cylinder to separate the anode and cathode chambers.[11] A

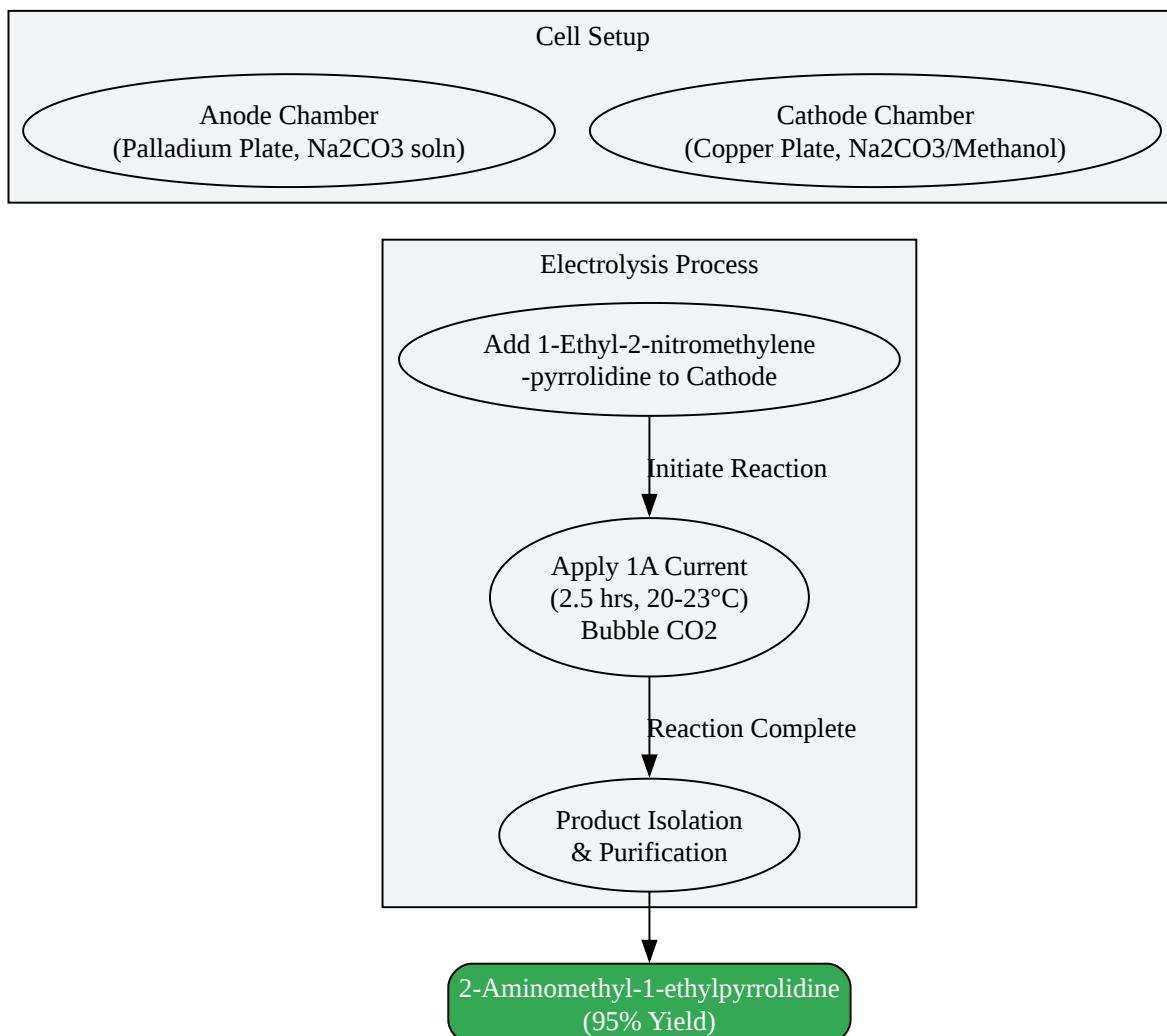
copper plate serves as the cathode, and a palladium plate is used as the anode.[11]

- Reagents & Electrolyte:

- Anode Chamber: A saturated aqueous sodium carbonate solution.[11]
- Cathode Chamber: A solution of 2 N aqueous sodium carbonate and methanol.[11]
- Starting Material: 1-ethyl-2-nitromethylenepyrrolidine powder.[11]

- Procedure:

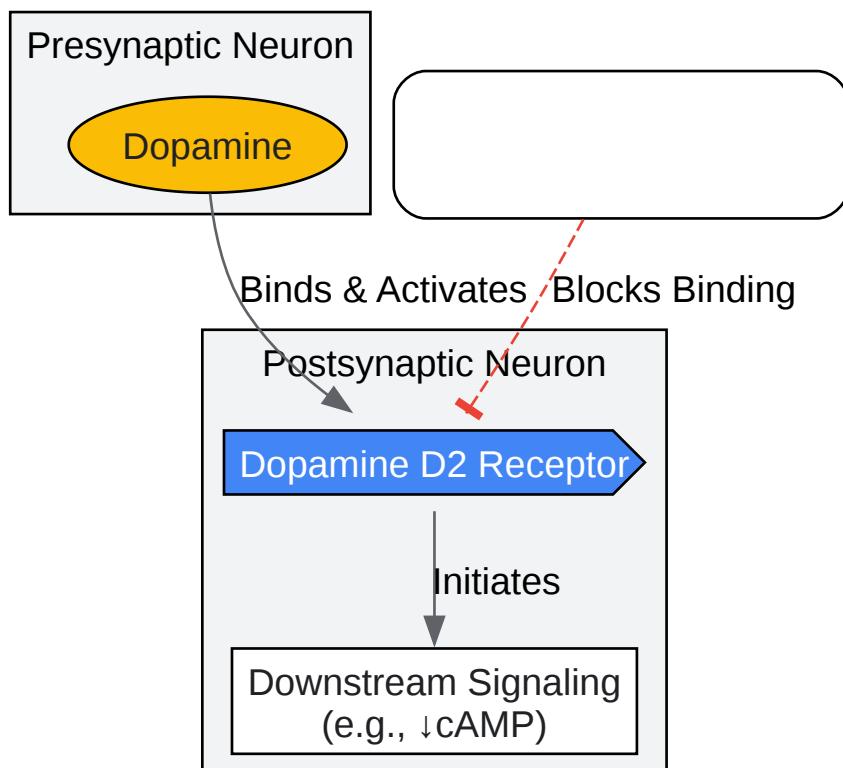
- The anolyte and catholyte solutions are added to their respective chambers.[11]
- Carbon dioxide is passed through the catholyte solution, and a pre-electrolysis is carried out for several minutes.[11]
- 1.56 g of 1-ethyl-2-nitromethylenepyrrolidine is added to the cathode chamber.[11]
- A current of 1 ampere is applied for approximately 2.5 hours, maintaining a temperature of 20-23 °C with constant stirring.[11] Carbon dioxide continues to be bubbled through the catholyte during the electrolysis.[11]
- Upon completion, the resulting product, oily 2-aminomethyl-1-ethylpyrrolidine, is isolated and purified, achieving a yield of up to 95%. [11]

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Caption: Role of **(R)-(+)-2-Aminomethyl-1-ethylpyrrolidine** as a key intermediate in drug synthesis.

Signaling Pathway Involvement

The therapeutic effect of antipsychotics like Sulpiride and the biological activity of its analogs are linked to their interaction with the dopamine signaling pathway. Specifically, they act as antagonists at dopamine D₂ receptors, helping to modulate the dopamine signaling that is often dysregulated in psychotic disorders. [1] Signaling Pathway: Dopamine D₂ Receptor Antagonism



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Caption: Mechanism of action involving dopamine D₂ receptor antagonism by derivatives.

Safety, Handling, and Storage

(R)-(+)-2-Aminomethyl-1-ethylpyrrolidine is a hazardous chemical that requires careful handling.

- Hazards: It is a flammable liquid and vapor. [4][5][7] It causes severe skin burns, eye damage, and may cause respiratory irritation. [5][7] It is also harmful if swallowed or in contact with skin. [5]* Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. [4][5][8] In case of inadequate ventilation, use a NIOSH/MSHA-approved respirator. [13]* Handling: Use only in a well-ventilated area or

outdoors. [2] Keep away from heat, sparks, open flames, and other ignition sources. [4] [8] Take precautionary measures against static discharge. Avoid breathing vapors or mist. [8]* Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container. [2] [10] The compound should be stored under an inert atmosphere as it is hygroscopic. Keep away from incompatible materials such as strong oxidizing agents and acids.

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